

Solubility of Azido-PEG12-acid in aqueous and organic solvents

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Compound of Interest

Compound Name: Azido-PEG12-acid

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Solubility Profile of Azido-PEG12-acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **Azido-PEG12-acid** in both aqueous and organic solvents. A clear understanding of its solubility is critical for the successful design and execution of bioconjugation, drug delivery, and surface modification protocols. This document outlines the qualitative solubility of **Azido-PEG12-acid**, presents a generalized experimental protocol for quantitative solubility determination, and visualizes the workflow for assessing solubility.

Core Concepts in Solubility

The solubility of a compound is fundamentally governed by the principle of "like dissolves like," where substances with similar polarities tend to be miscible. **Azido-PEG12-acid** is a heterobifunctional linker possessing distinct chemical moieties that influence its solubility. The long, hydrophilic polyethylene glycol (PEG) chain, consisting of 12 ethylene glycol units, imparts significant water solubility.[1][2] Conversely, the terminal carboxylic acid and the azide group introduce polarity that also influences interactions with various solvents. The PEG spacer not only enhances aqueous solubility but also provides flexibility and reduces steric hindrance in conjugation reactions.[1]

Qualitative and Quantitative Solubility Data

While specific quantitative solubility data for **Azido-PEG12-acid** is not extensively published in peer-reviewed literature, qualitative information from chemical suppliers provides a strong indication of its solubility profile.

Table 1: Qualitative Solubility of **Azido-PEG12-acid**

Solvent Class	Solvent Name	Abbreviation	Solubility Profile
Aqueous	Water	H ₂ O	Soluble
Organic (Polar Aprotic)	Dimethyl Sulfoxide	DMSO	Soluble
Dichloromethane	DCM	Soluble	
Dimethylformamide	DMF	Soluble	

This data is compiled from information provided by various chemical suppliers.[\[3\]](#)[\[4\]](#)

The hydrophilic nature of the PEG chain is a primary contributor to its solubility in aqueous media. PEGylation is a well-established technique to improve the water solubility of hydrophobic drugs and proteins.

Experimental Protocol for Quantitative Solubility Determination

For applications requiring precise concentration control, determining the quantitative solubility of **Azido-PEG12-acid** is essential. The following gravimetric method is a standard approach that can be readily implemented.

Objective: To determine the saturation solubility of **Azido-PEG12-acid** in a specific solvent at a controlled temperature.

Materials:

- **Azido-PEG12-acid**

- Solvent of interest (e.g., water, DMSO, DCM, DMF)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Microcentrifuge
- Calibrated pipettes
- Vials with screw caps
- Syringe filters (0.2 μm , solvent-compatible)

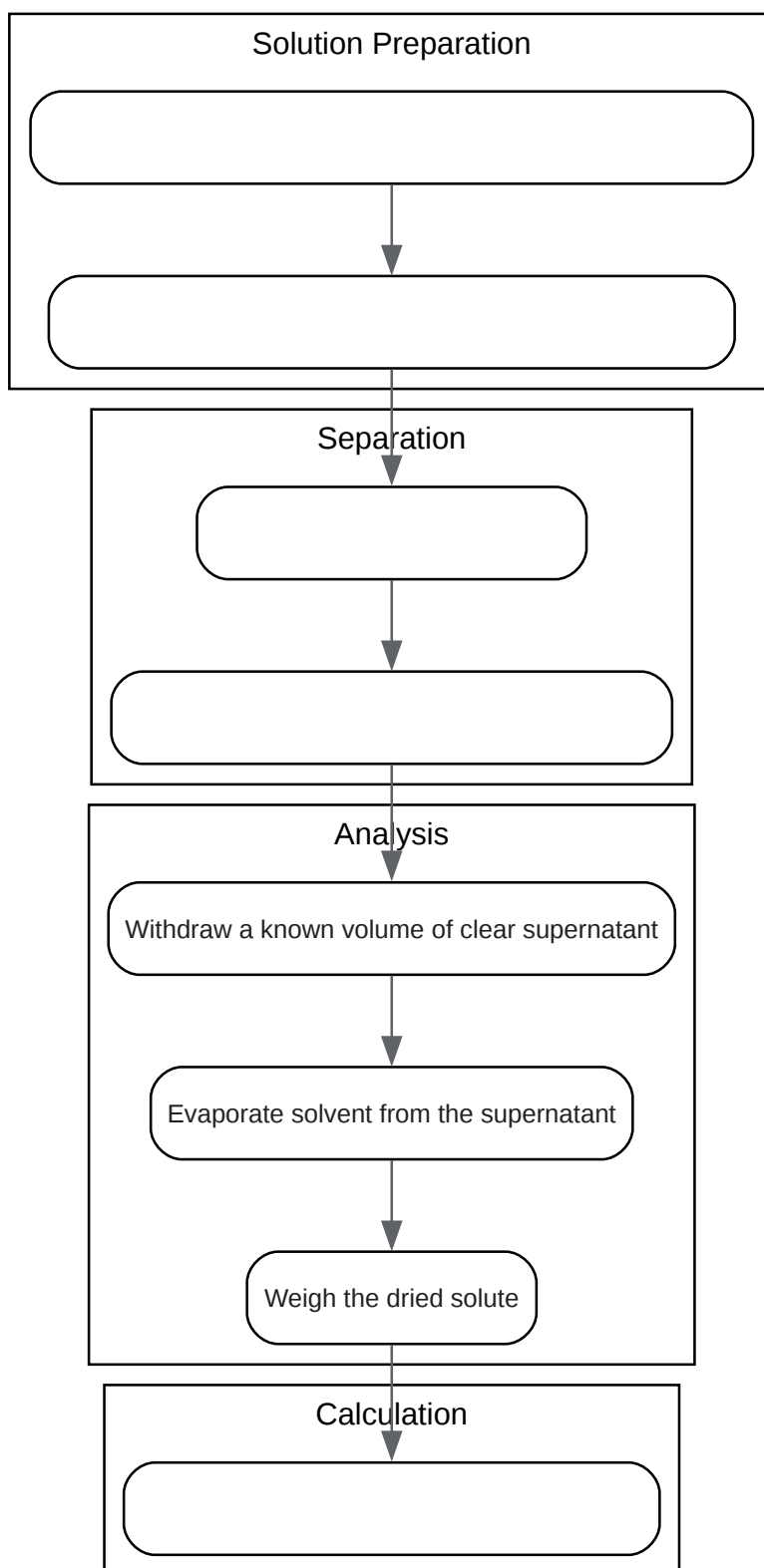
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **Azido-PEG12-acid** to a known volume of the selected solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
 - Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (typically 24-48 hours) to allow the solution to reach equilibrium.
- Separation of Undissolved Solute:
 - After the equilibration period, cease agitation and allow the vial to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to sediment.
 - For solvents with suspended fine particles, centrifugation of the sealed vial can be performed to pellet the undissolved solid.
- Sample Collection:

- Carefully withdraw a precise volume of the clear supernatant using a calibrated pipette. To avoid disturbing the sediment, it is advisable to take the sample from the upper portion of the solution.
- For added certainty that no solid particles are transferred, the supernatant can be passed through a syringe filter.
- Solvent Evaporation:
 - Transfer the collected supernatant to a pre-weighed, clean, and dry vial.
 - Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not degrade the **Azido-PEG12-acid**.
- Mass Determination and Calculation:
 - Once the solvent is completely removed, re-weigh the vial containing the dried **Azido-PEG12-acid** residue.
 - Calculate the mass of the dissolved **Azido-PEG12-acid** by subtracting the initial weight of the empty vial.
 - The solubility can then be expressed in various units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Visualizing the Experimental Workflow

The logical flow of the quantitative solubility determination protocol can be visualized to provide a clear, step-by-step understanding of the process.



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Caption: Workflow for Quantitative Solubility Determination of **Azido-PEG12-acid**.

This comprehensive guide provides researchers with the foundational knowledge of **Azido-PEG12-acid**'s solubility and a practical framework for its quantitative assessment, thereby facilitating its effective use in various scientific applications.

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References

- 1. Azido-PEG12-acid, CAS 1167575-20-3 | AxisPharm [axispharm.com]
- 2. Azido-PEG12-acid, 1167575-20-3 | BroadPharm [broadpharm.com]
- 3. Azido-PEG12-amine, 2803478-25-1 | BroadPharm [broadpharm.com]
- 4. Azido-PEG12-acid | 1167575-20-3 [chemicalbook.com]
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